

# Physicochemical Properties of Methyl 4-pyridylacetate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: **Methyl 4-pyridylacetate**

Cat. No.: **B1295237**

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## Introduction

**Methyl 4-pyridylacetate** is a heterocyclic compound of interest in medicinal chemistry and drug discovery due to the prevalence of the pyridine scaffold in numerous pharmaceuticals. A thorough understanding of its physicochemical properties is fundamental for predicting its behavior in biological systems, guiding formulation development, and enabling rational drug design. This technical guide provides a comprehensive overview of the known and estimated physicochemical properties of **Methyl 4-pyridylacetate**, details relevant experimental protocols for their determination, and presents logical workflows for its analysis.

## Core Physicochemical Properties

The physicochemical properties of a compound govern its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its potential for interacting with biological targets. The key properties for **Methyl 4-pyridylacetate** are summarized below.

## Data Presentation

Table 1: Physicochemical Properties of **Methyl 4-pyridylacetate**

Property	Value	Source/Method
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	PubChem[1]
Molecular Weight	151.16 g/mol	PubChem[1]
Melting Point	Not Experimentally Determined (Estimated)	-
Boiling Point	Not Experimentally Determined (Estimated)	-
Density	Not Experimentally Determined (Estimated)	-
pKa (of the pyridinium ion)	Not Experimentally Determined (Estimated)	-
Water Solubility	2.587 x 10 <sup>5</sup> mg/L at 25 °C (Estimated)	FlavScents
logP (Octanol-Water Partition Coefficient)	0.3 (Computed)	PubChem (XLogP3)[1]
CAS Number	29800-89-3	NIST[2]

Note on Estimated Values: Direct experimental data for the melting point, boiling point, density, and pKa of **Methyl 4-pyridylacetate** are not readily available in the searched literature. The values for related isomers, such as Methyl 2-pyridylacetate, can provide an approximation. For instance, Methyl 2-pyridylacetate is a liquid at room temperature with a boiling point of 103 °C at 0.5 mmHg and a density of 1.119 g/mL at 25 °C[3]. The pKa of the conjugate acid of 4-methylpyridine is 5.98[4]. These values for related compounds can serve as a preliminary reference, but experimental determination for **Methyl 4-pyridylacetate** is crucial for accurate characterization.

## Experimental Protocols

Accurate determination of physicochemical properties relies on standardized experimental protocols. Below are detailed methodologies for key experiments.

## Melting Point Determination

Methodology: Capillary Melting Point

- Sample Preparation: A small amount of finely powdered, dry **Methyl 4-pyridylacetate** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used.
- Procedure: The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a rapid rate initially, and then slowed to 1-2 °C per minute as the estimated melting point is approached.
- Determination: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid.

## Boiling Point Determination

Methodology: Distillation

- Apparatus Setup: A simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure: A sample of **Methyl 4-pyridylacetate** is placed in the round-bottom flask along with boiling chips. The apparatus is heated gently.
- Determination: The boiling point is the temperature at which the vapor and liquid phases are in equilibrium, observed as a stable temperature on the thermometer as the liquid condenses and is collected in the receiving flask. For high-boiling liquids, vacuum distillation is employed to prevent decomposition.

## pKa Determination

Methodology: Potentiometric Titration

- Solution Preparation: A standard solution of **Methyl 4-pyridylacetate** is prepared in water or a suitable co-solvent.

- Titration: The solution is titrated with a standardized solution of a strong acid (e.g., HCl).
- Data Acquisition: The pH of the solution is measured using a calibrated pH meter after each addition of the titrant.
- Analysis: A titration curve (pH vs. volume of titrant) is plotted. The pKa is determined from the pH at the half-equivalence point, where half of the pyridine nitrogen atoms are protonated.

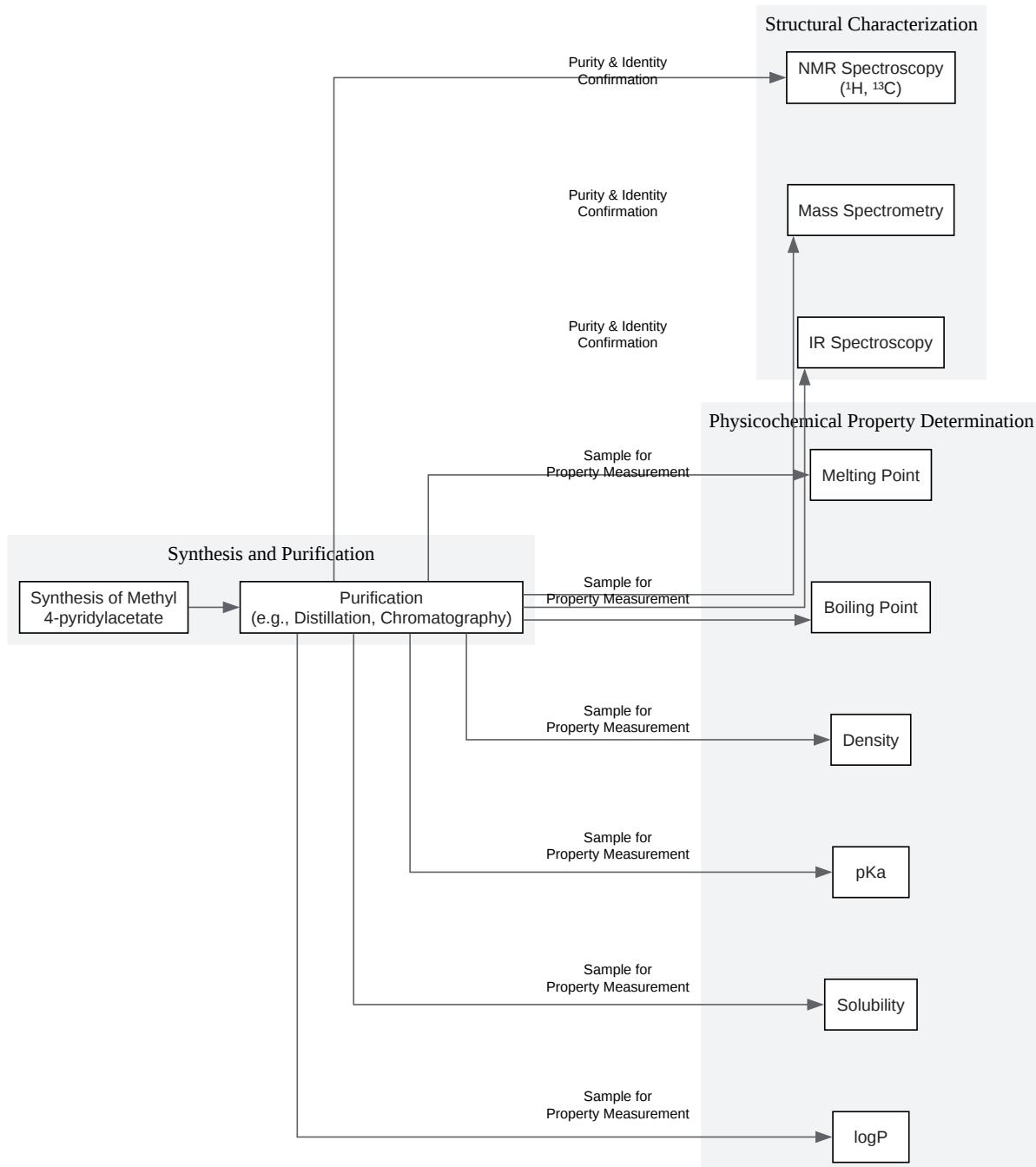
## logP Determination

Methodology: Shake-Flask Method

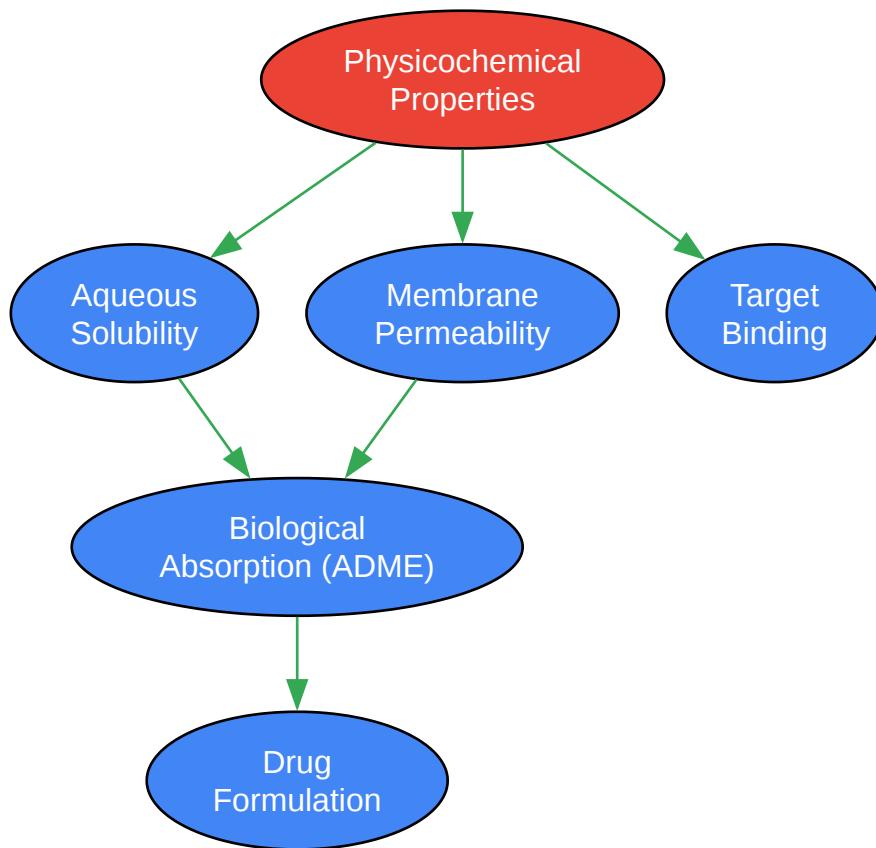
- System Preparation: n-Octanol and water are mutually saturated by shaking them together and allowing the phases to separate.
- Procedure: A known amount of **Methyl 4-pyridylacetate** is dissolved in one of the phases. This solution is then mixed with a known volume of the other phase in a separatory funnel. The funnel is shaken to allow for partitioning of the compound between the two phases until equilibrium is reached.
- Phase Separation and Analysis: The two phases are separated. The concentration of **Methyl 4-pyridylacetate** in each phase is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- Calculation: The logP is calculated as the logarithm of the ratio of the concentration of the compound in the octanol phase to its concentration in the aqueous phase.

## Logical and Experimental Workflows

Visualizing the logical relationships and experimental processes is crucial for understanding the analysis of **Methyl 4-pyridylacetate**.

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**Caption:** Experimental workflow for the synthesis, purification, and characterization of **Methyl 4-pyridylacetate**.



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**Caption:** Interrelationship of physicochemical properties and their impact on drug development.

## Conclusion

This technical guide has synthesized the available information on the physicochemical properties of **Methyl 4-pyridylacetate**. While some key experimental data remains to be determined, the provided estimates and detailed experimental protocols offer a solid foundation for researchers. The presented workflows illustrate the logical progression from synthesis to characterization and the critical role of these properties in the broader context of drug discovery and development. Accurate experimental determination of the melting point, boiling point, density, and pKa is highly recommended for future studies to build a complete and reliable profile of this compound.

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